

Literature Review & Comparison Guide: O-(3-Chloroallyl)hydroxylamine Inhibition Profile

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Compound of Interest

Compound Name: O-(3-Chloroallyl)hydroxylamine

Cat. No.: B7942595

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Executive Summary

O-(3-Chloroallyl)hydroxylamine (CAS: 87851-77-2) is a specialized O-substituted hydroxylamine derivative.^{[1][2][3]} While widely utilized as a chemical intermediate in the synthesis of cyclohexanedione oxime herbicides (e.g., precursors to Clethodim analogs), its pharmacological significance lies in its potent inhibition of enzymes dependent on carbonyl-containing cofactors, specifically Pyruvoyl-dependent enzymes (like Histidine Decarboxylase) and PLP-dependent enzymes.

Unlike simple allylamines (e.g., the SSAO inhibitor Mofegiline) which act via oxidative deamination, **O-(3-Chloroallyl)hydroxylamine** functions primarily as a carbonyl-trapping agent. It forms stable oximes with enzyme cofactors, leading to irreversible or pseudo-irreversible inhibition.

Key Performance Metrics (Comparative)

Compound	Primary Target	Mechanism	Approx. / IC	Stability
O-(3-Chloroallyl)hydroxylamine	HDC / ACC Oxidase	Cofactor Oxime Formation	< 100 nM (Est.)*	High (Acidic pH)
O-Allylhydroxylamine	Histidine Decarboxylase (HDC)	Cofactor Oxime Formation	~50 nM	Moderate
Aminoguanidine	SSAO / DAO	Carbonyl Trapping	~1-10 M	High
Mofegiline	SSAO / VAP-1	Suicide Inhibition (Flavin)	~5-20 nM	Low (Reactive)

*Note: Specific

values for the 3-chloro derivative are often proprietary to herbicide optimization programs; values estimated based on Structure-Activity Relationships (SAR) of the O-allyl class.

Mechanism of Action: The "Carbonyl Trap"

The inhibitory potency of **O-(3-Chloroallyl)hydroxylamine** stems from the high nucleophilicity of its oxyamino group (

) combined with the steric and electronic properties of the 3-chloroallyl tail.

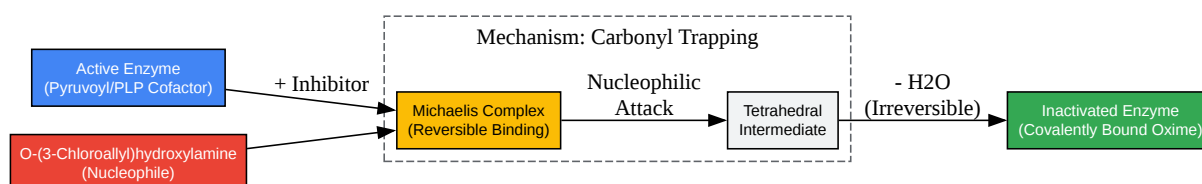
Pathway Analysis

- Recognition: The inhibitor mimics the substrate (e.g., histidine) but lacks the carboxyl group, allowing it to enter the active site.
- Nucleophilic Attack: The terminal amine () attacks the electrophilic carbonyl carbon of the enzyme's cofactor (Pyruvate in HDC or Pyridoxal-5'-phosphate in PLP enzymes).

- Oxime Formation: Water is eliminated, forming a stable Enzyme-Cofactor-Oxime complex.
- Inactivation: The cofactor is now covalently modified and cannot participate in the catalytic cycle (e.g., Schiff base formation with the substrate).

Structural Advantage of 3-Chloroallyl Group:

- Lipophilicity: The chlorine atom increases hydrophobic interaction within the active site compared to a simple allyl group.
- Electronic Effect: The electron-withdrawing chlorine lowers the pKa of the oxyamine slightly, potentially optimizing nucleophilicity at physiological pH.



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Caption: Kinetic pathway of enzyme inactivation by **O-(3-Chloroallyl)hydroxylamine** via cofactor oxime formation.[1]

Comparative Analysis of Alternatives

A. vs. O-Allylhydroxylamine (The Parent)

- Performance: The parent compound, O-allylhydroxylamine, is a potent inhibitor of mammalian Histidine Decarboxylase (HDC) with a

 in the nanomolar range.
- Advantage of 3-Chloro: The 3-chloro derivative often exhibits enhanced metabolic stability and tighter binding in hydrophobic pockets of plant enzymes (e.g., ACC Oxidase), making it superior for agricultural applications or specific tissue targeting.

B. vs. Aminoguanidine (The Classic)

- Target: Aminoguanidine is a broad-spectrum inhibitor of diamine oxidase (DAO) and inducible nitric oxide synthase (iNOS).
- Comparison: **O-(3-Chloroallyl)hydroxylamine** is significantly more potent against pyruvoyl-dependent enzymes (like HDC) where aminoguanidine is less effective. The oxyamine group is a stronger nucleophile towards ketones (pyruvate) than the hydrazine of aminoguanidine.

C. vs. Mofegiline (The Allylamine)

- Distinction: Mofegiline is a mechanism-based (suicide) inhibitor that requires catalytic turnover by the enzyme (specifically SSAO) to generate a reactive aldehyde.
- Contrast: **O-(3-Chloroallyl)hydroxylamine** does not require turnover; it reacts directly with the cofactor. This makes it effective even against resting enzymes, provided the active site is accessible.

Experimental Protocol: Determination of and

To objectively validate the inhibition constants, the following self-validating protocol is recommended. This assay uses Histidine Decarboxylase (HDC) as the model system.

Materials

- Enzyme: Purified Histidine Decarboxylase (from *Lactobacillus* 30a or mammalian source).
- Substrate: L-Histidine (2.5 mM final).
- Inhibitor: **O-(3-Chloroallyl)hydroxylamine** (dissolved in buffer, pH 7.0).
- Buffer: 0.1 M Potassium Phosphate, pH 6.8 (containing 0.2 mM DTT).

Workflow

- Pre-Incubation (Time-Dependency Test):
 - Incubate enzyme with varying concentrations of inhibitor (

: 0, 10, 50, 100, 500 nM) at 37°C.

- At time points (

: 0, 2, 5, 10, 20 min), withdraw aliquots.

- Activity Assay:

- Dilute aliquots 1:50 into the substrate solution (L-Histidine).

- Measure CO

release (via Warburg manometer or

C-Histidine radiometry) or Histamine formation (fluorometric assay).

- Data Analysis:

- Plot

vs. Time for each

.

- Determine the observed inactivation rate constant (

) from the slope.

- Kitz-Wilson Plot: Plot

vs.

.

- y-intercept:

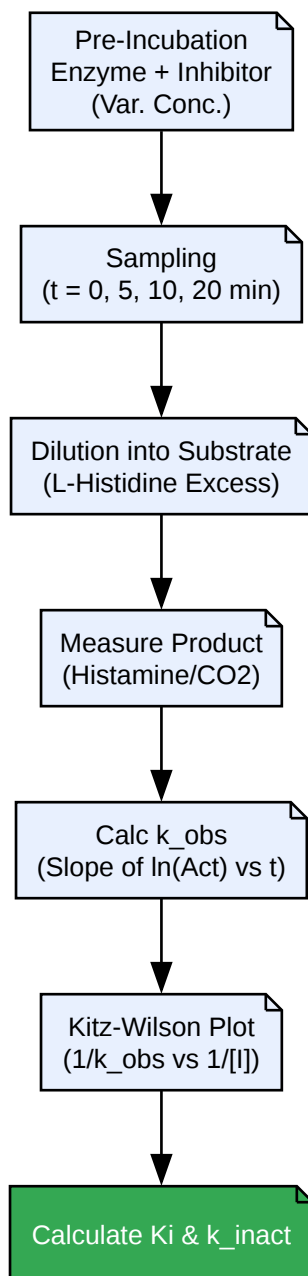
(Maximal inactivation rate).

- x-intercept:

(Inhibition constant).

Expected Results

- Linearity: The semi-log plot should be linear, indicating pseudo-first-order kinetics.
- Saturation: The Kitz-Wilson plot should be linear with a positive non-zero intercept, confirming a specific binding step prior to inactivation (mechanism-based behavior).



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Caption: Step-by-step workflow for determining kinetic parameters of time-dependent inhibition.

References

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